

# Onitin 2'-O-glucoside: A Technical Overview of its Physicochemical Properties

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## Compound of Interest

Compound Name: Onitin 2'-O-glucoside

Cat. No.: B15245684

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## Introduction

**Onitin 2'-O-glucoside** is a sesquiterpenoid natural product isolated from the herbs of *Onychium japonicum*.<sup>[1][2][3][4]</sup> As a member of the diverse class of sesquiterpenoids, this compound holds potential for further investigation within the realms of phytochemistry and drug discovery. This technical guide provides a summary of the currently available physical and chemical properties of **Onitin 2'-O-glucoside**. It is important to note that while basic physicochemical data are available from chemical suppliers and databases, detailed experimental studies on its biological activities and specific protocols for its isolation and characterization are not extensively documented in publicly accessible scientific literature.

## Physicochemical Properties

The known physical and chemical properties of **Onitin 2'-O-glucoside** are summarized in the table below. These data are primarily derived from computational predictions and information provided by chemical suppliers.

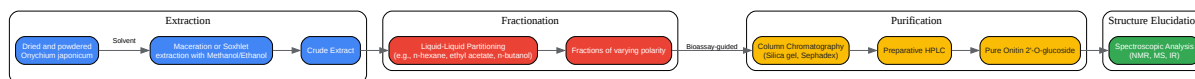
Property	Value	Source
Molecular Formula	C <sub>21</sub> H <sub>30</sub> O <sub>8</sub>	[2]
Molecular Weight	410.46 g/mol	[2]
Physical Description	Powder	ChemFaces
Solubility	Soluble in DMSO, Pyridine, Methanol, and Ethanol.	ChemFaces
CAS Number	76947-60-9	PubChem
XLogP3	1.1	PubChem
Hydrogen Bond Donor Count	5	PubChem
Hydrogen Bond Acceptor Count	8	PubChem
Rotatable Bond Count	5	PubChem
Topological Polar Surface Area	137 Å <sup>2</sup>	PubChem
Natural Source	Herbs of Onychium japonicum	[1][2][3][4]

## Structural Information

The chemical structure of **Onitin 2'-O-glucoside** consists of a sesquiterpenoid aglycone, onitin, linked to a glucose molecule via an O-glycosidic bond at the 2'-position.

## Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **Onitin 2'-O-glucoside** from *Onychium japonicum* are not readily available in the scientific literature. However, a general hypothetical workflow for such a process can be conceptualized.



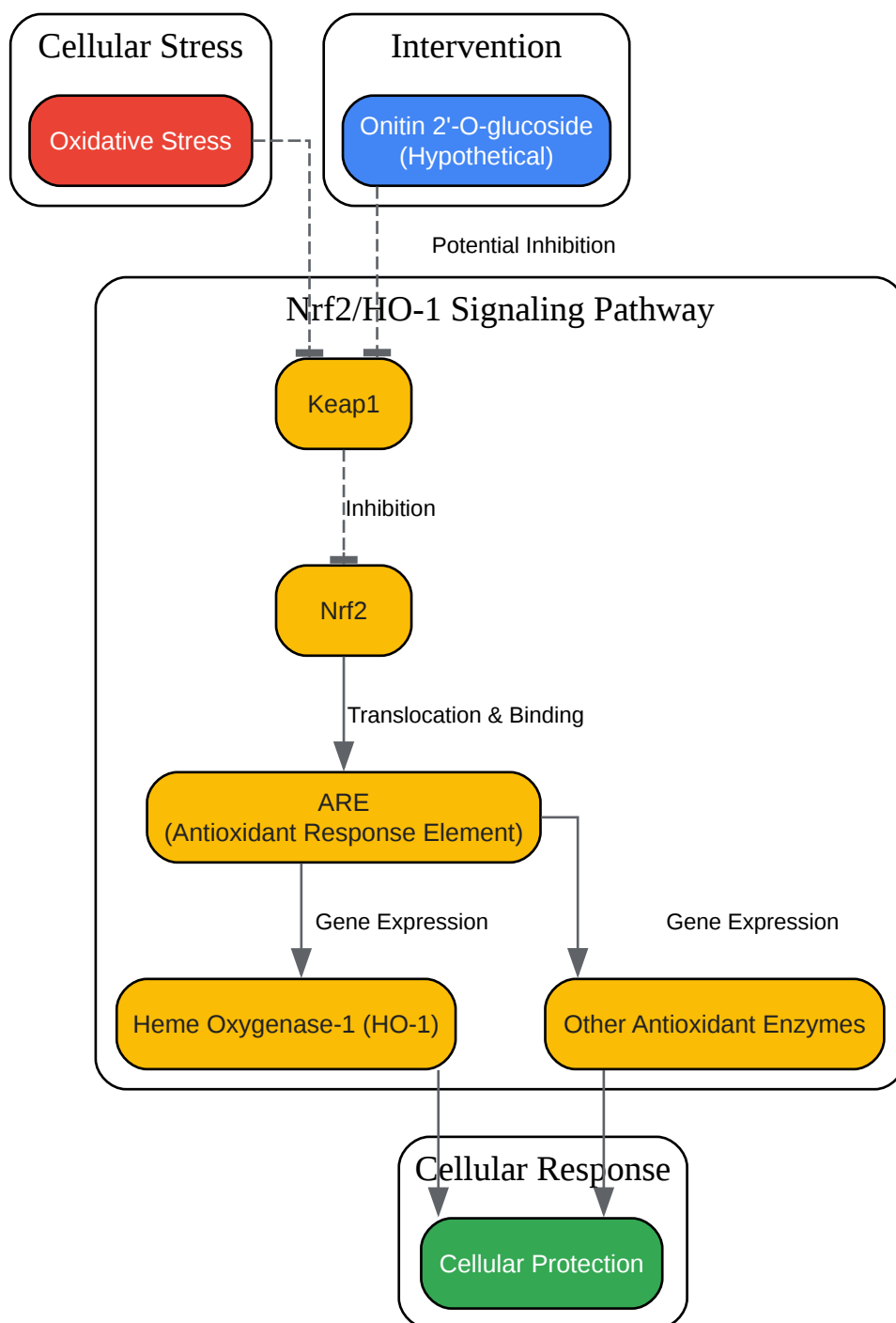
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Caption: Hypothetical workflow for the isolation and characterization of **Onitin 2'-O-glucoside**.

## Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies on the biological activities of pure **Onitin 2'-O-glucoside**. However, phytochemical analyses of its source, *Onychium japonicum*, have revealed the presence of various bioactive compounds, including flavonoids, alkaloids, and terpenoids, which exhibit antibacterial properties. This suggests that **Onitin 2'-O-glucoside** may contribute to the overall bioactivity of the plant extract.

Given that it is a glycoside of a sesquiterpenoid, it is plausible that **Onitin 2'-O-glucoside** could exhibit biological activities commonly associated with this class of compounds, such as anti-inflammatory, cytotoxic, or antimicrobial effects. For instance, studies on other flavonoid and terpenoid glycosides have implicated their involvement in various signaling pathways. A potential, though currently hypothetical, pathway that could be investigated for **Onitin 2'-O-glucoside**, based on the activities of similar compounds, is the Nrf2/HO-1 signaling pathway, which is crucial in the cellular response to oxidative stress.



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Caption: Hypothetical Nrf2/HO-1 signaling pathway potentially modulated by **Onitin 2'-O-glucoside**.

Conclusion

**Onitin 2'-O-glucoside** is a sesquiterpenoid glycoside with established basic physicochemical properties. However, a significant gap exists in the scientific literature regarding its specific biological activities, mechanisms of action, and detailed experimental protocols. The information presented in this guide serves as a foundational resource for researchers and professionals in drug development, highlighting the need for further in-depth studies to unlock the full therapeutic potential of this natural compound. Future research should focus on the isolation of sufficient quantities of pure **Onitin 2'-O-glucoside** to enable comprehensive biological screening and elucidation of its role in relevant signaling pathways.

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## References

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